

GLDA life cycle assessment versus synthetic chelators

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Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

Cat. No.: S545059

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Performance & Environmental Comparison

Chelator	Key Performance Metrics	Environmental & Biodegradability Profile
GLDA (Tetrasodium Glutamate Diacetate)	- Ca²⁺ removal : More effective than HEDTA at pH 3 [1].	
	<ul style="list-style-type: none">• Fe²⁺ removal: Outperformed HEDTA at both pH 1 and pH 3 [1].• Heavy metal removal (Cd, Pb, Cu, Zn): Achieved 80-92% removal from compost at optimal conditions (150 mM, pH 2.9, 120 min) [2].• Electrokinetic remediation: Removed 36-54% of As, Cd, Cu, Pb from soil [3]. - Biodegradable: Over 80% degrades in 28 days [2]; recognized as "readily biodegradable" [4] [5].• Low toxicity and eco-friendly [4] [5].• Plant-based origin (from glutamic acid) [5]. HEDTA (Hydroxyethylenediamine Triacetic Acid) - Ca²⁺ removal: More effective than GLDA at pH 1 [1].• Fe²⁺ removal: Less effective than GLDA at both pH 1 and 3 [1]. - Information on biodegradability not available in search results. EDTA (Ethylenediaminetetraacetic Acid) - A conventional, effective chelator used for comparison in studies [2]. - Poor biodegradability, persists in the environment [2].• Known to cause secondary contamination [2]. 	

Experimental Insights & Mechanisms

The superior performance of GLDA is rooted in its molecular structure and properties, which have been confirmed through both computational and laboratory experiments.

Computational & Molecular Evidence

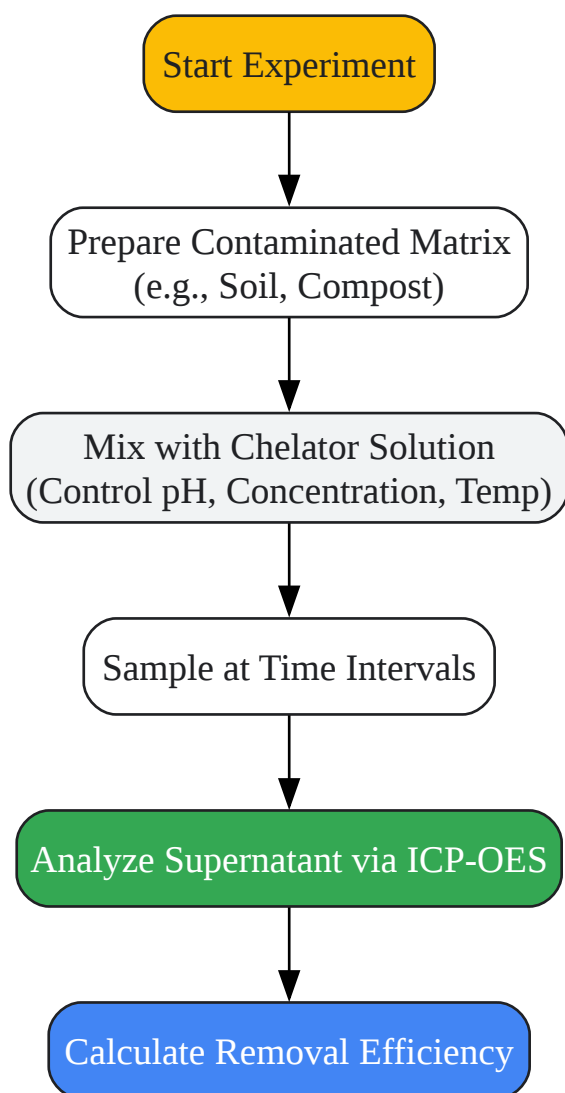
- **Stronger Adsorption:** Density Functional Theory (DFT) calculations indicate that GLDA has superior electron transfer capabilities, leading to stronger adsorption onto metal ions compared to HEDTA [1].
- **Higher Adsorption Energy:** Monte Carlo simulations showed that GLDA exhibits slightly higher adsorption energy than HEDTA, confirming a more robust interaction with metal cations [1].

Common Experimental Protocols

The data in the table above was generated through standardized lab procedures you can adapt for your own comparisons.

- **1. Batch Leaching Experiments:** This common method tests chelator efficiency in removing metals from solid matrices like soil or compost [1] [2].
 - **Procedure:** Contaminated material is mixed with a chelator solution in a fixed ratio (e.g., 1:5) in reaction vessels [1] [2].
 - **Control Variables:** Chelator concentration, pH of the solution, retention time, and temperature [2].
 - **Analysis:** Samples are taken at regular intervals. Metal concentration in the liquid is quantified using **Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES)** [1] [2].
- **2. Electrokinetic Remediation Setup:** This method uses electric current to enhance chelator movement and metal removal in soil [3].
 - **Procedure:** Soil is placed in a reactor between electrodes (anode and cathode). A GLDA solution is used as the electrolyte. A constant voltage is applied for a prolonged period [3].
 - **Analysis:** Post-treatment, soil sections are analyzed to determine the removal efficiency of target metals and changes in their chemical forms [3].

The following diagram illustrates the logical workflow for a batch leaching experiment, a core methodology for evaluating chelator performance.

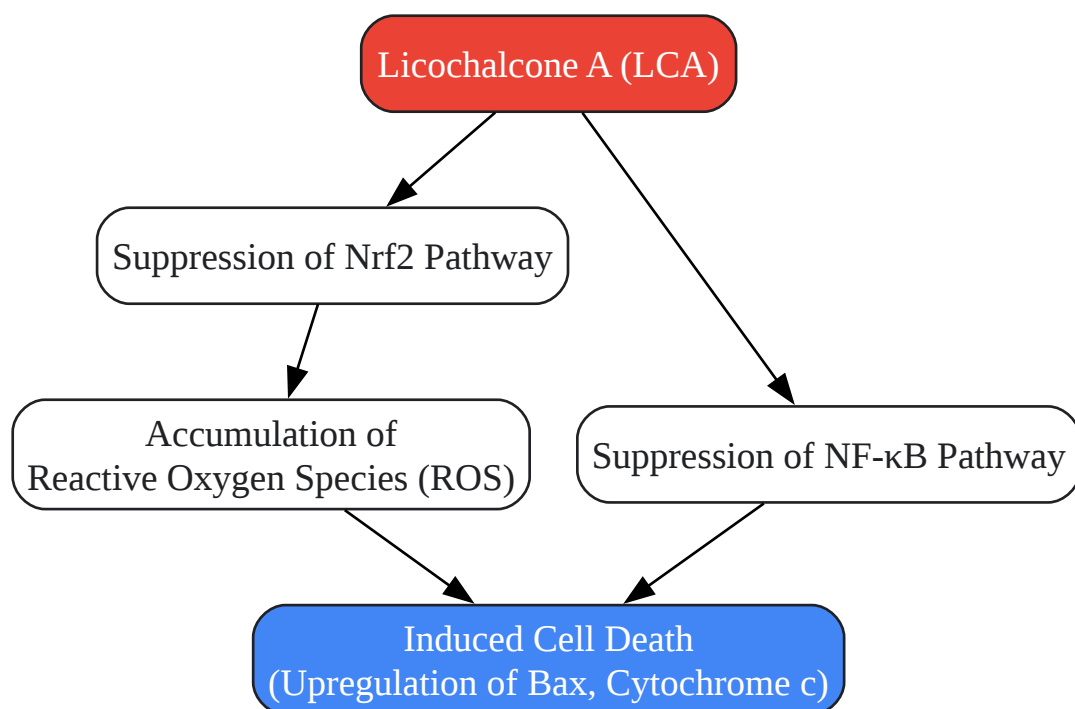


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Application in Signaling Pathways

While your query mentioned signaling pathways, the search results indicate that GLDA is primarily used in **environmental remediation and industrial applications**, not in drug development or direct modulation of cellular signaling pathways.

However, one study investigated a different compound, Licochalcone A (LCA), which induces cancer cell death by suppressing the **Nrf2** and **NF- κ B** signaling pathways [6]. This serves as a good example of how a chelator-unrelated compound interacts with pathways. The logical flow of this action is shown below.



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What Researchers Should Know

- **GLDA is a Versatile and Effective Chelator:** The experimental data strongly supports GLDA as a high-performing agent for binding both common ions like calcium and iron [1] and toxic heavy metals like cadmium and lead [2] [3].
- **The Primary Advantage is Environmental:** The key differentiator for GLDA is its **biodegradability**, which addresses the major ecological drawback of persistent synthetic chelators like EDTA [2].
- **Mind the Application Context:** The performance of a chelator is highly dependent on the specific conditions, particularly **pH**. As the data shows, the optimal choice between GLDA and HEDTA can change with the acidity of the environment [1].

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